

An In-depth Technical Guide to Octanamide Safety and Handling in the Lab

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Compound of Interest

Compound Name: Octanamide

Cat. No.: B1217078

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols, handling procedures, and technical data for **octanamide**, a fatty amide used in various research and industrial applications, including as an emulsifier, solvent, and in the study of skin sensitization.[1][2] Adherence to these guidelines is critical for ensuring personnel safety and maintaining the integrity of experimental outcomes.

Chemical and Physical Properties

Octanamide, also known as caprylamide, is a primary carboxamide derived from octanoic acid.[2][3] It appears as a white to tan crystalline solid.[4] The physical and chemical properties of **octanamide** are summarized below. Note the variations in reported melting and boiling points from different sources.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₇ NO	[2][3]
Molecular Weight	143.23 g/mol	[3][4]
CAS Number	629-01-6	[2]
Appearance	White to off-white crystalline solid	[2][4]
Melting Point	105 °C	[4]
Boiling Point	261.35 °C (estimate)	[4]
Water Solubility	1.55 g/L at 23 °C	[4]
Log Kow	1.66 - 2.827	[4]
Density	0.8450 g/cm ³	[4]


Hazard Identification and GHS Classification

Octanamide is classified as a hazardous substance. The primary hazards are skin and eye irritation.[1][3]

Hazard Class	Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation

Signal Word: Warning

Pictogram:

 alt text

Toxicity and Health Effects

While comprehensive toxicological data for **octanamide** is limited, available information suggests low acute oral toxicity.^[4] It is not expected to have genotoxic or teratogenic potential.^[4] The primary health concern is its potential as a skin sensitizer.^[4]

Toxicity Endpoint	Result	Source(s)
Acute Oral Toxicity	Low	^[4]
Genotoxicity	Not expected to be genotoxic	^[4]
Teratogenicity	No teratogenic effects observed in rat studies	^[4]
Skin Sensitization	Potential skin sensitizer	^[4]
Ecological Toxicity	No data available for toxicity to fish, daphnia, algae, or microorganisms	^[1]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: Always handle **octanamide** in a well-ventilated area. For procedures that may generate dust or aerosols, use a certified chemical fume hood.^{[1][2]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial. The following are the minimum recommendations:

Protection Type	Recommended Equipment	Justification
Eye and Face Protection	Chemical safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn if there is a significant risk of splashing.	Protects against eye irritation from dust or splashes.[1][2]
Skin Protection	Chemically resistant gloves (e.g., nitrile), a fully-buttoned lab coat, and closed-toe shoes. For extensive handling, consider impervious clothing.	Prevents skin contact and irritation.[1][2]
Respiratory Protection	Not typically required when handled in a well-ventilated area or fume hood. If dust is generated and engineering controls are insufficient, a NIOSH-approved respirator with a particulate filter may be necessary.	Minimizes inhalation of octanamide dust.[1]

Storage

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep containers tightly closed when not in use.[1][2]
- Store away from incompatible materials and foodstuff containers.[1]

General Hygiene Practices

- Wash hands thoroughly with soap and water after handling and before leaving the laboratory. [2]
- Do not eat, drink, or smoke in areas where chemicals are handled.[5]

- Avoid the formation of dust and aerosols.^{[1][2]}

Experimental Protocols

The following sections provide detailed methodologies for common laboratory procedures involving **octanamide**.

General Protocol for Weighing and Handling Solid Octanamide

This protocol minimizes the risk of inhalation and dermal exposure when handling solid **octanamide**.

- Preparation:
 - Don the appropriate PPE (lab coat, safety goggles, nitrile gloves).
 - Ensure a chemical fume hood is operational and the work area is clean.
- Weighing:
 - Perform all weighing operations inside the chemical fume hood or a ventilated enclosure.
 - Use a tared weigh boat or paper.
 - Handle the solid carefully with a clean spatula to avoid generating dust.
- Transfer:
 - Carefully transfer the weighed solid to the reaction vessel or solvent container.
 - If transferring to a liquid, add the solid slowly to prevent splashing.
- Cleanup:
 - Decontaminate the spatula and weighing surface.

- Dispose of the weigh boat/paper and any contaminated consumables (e.g., gloves) in a clearly labeled, sealed waste container.
- Wipe down the work surface in the fume hood.
- Post-Handling:
 - Wash hands thoroughly with soap and water.

Protocol for Synthesis of Octanamide via Carbodiimide-Mediated Coupling

This protocol is a generalized procedure based on the widely used carbodiimide-mediated coupling method for amide synthesis.^[1]

- Reagents and Materials:
 - Octanoic acid
 - Ammonia source (e.g., ammonium chloride with a non-nucleophilic base like triethylamine) or a primary amine
 - Coupling agent (e.g., Dicyclohexylcarbodiimide - DCC)
 - Anhydrous aprotic solvent (e.g., Dichloromethane - DCM, or Tetrahydrofuran - THF)
 - Round-bottom flask, magnetic stirrer, and stir bar
 - Inert atmosphere setup (e.g., nitrogen or argon)
- Procedure:
 - Under an inert atmosphere, dissolve octanoic acid (1 equivalent) in the anhydrous solvent in the round-bottom flask.
 - If using ammonium chloride, add it (1.1 equivalents) along with the non-nucleophilic base (2.2 equivalents) to the solution and stir.

- Cool the mixture to 0 °C in an ice bath.
- In a separate container, dissolve DCC (1.1 equivalents) in the anhydrous solvent.
- Add the DCC solution dropwise to the stirred reaction mixture at 0 °C.
- Allow the reaction to slowly warm to room temperature and stir for 12-24 hours.
- Work-up and Purification:
 - Monitor the reaction progress using Thin Layer Chromatography (TLC).
 - Upon completion, a white precipitate of dicyclohexylurea (DCU) will have formed. Filter the reaction mixture to remove the DCU.
 - Wash the filtrate with a mild acid (e.g., 1M HCl) and then with a mild base (e.g., saturated NaHCO₃ solution) to remove unreacted starting materials.
 - Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate the solvent under reduced pressure to obtain the crude **octanamide**.
 - Purify the crude product by recrystallization or column chromatography.

Protocol for Purification by Recrystallization

This protocol outlines a general procedure for purifying solid **octanamide**.

- Solvent Selection:
 - Choose a solvent or solvent system in which **octanamide** is sparingly soluble at room temperature but highly soluble when heated. Ethanol-water or isopropanol-water mixtures are potential candidates.
- Dissolution:
 - Place the crude **octanamide** in an Erlenmeyer flask.
 - Add a minimal amount of the chosen solvent and heat the mixture gently (e.g., on a hot plate) with stirring until the solid completely dissolves. Add more solvent in small portions if

necessary to achieve full dissolution at the boiling point.

- Decolorization (if necessary):
 - If the solution is colored, remove it from the heat, allow it to cool slightly, and add a small amount of activated charcoal.
 - Reheat the solution to boiling for a few minutes.
- Hot Filtration:
 - Quickly filter the hot solution through a pre-warmed funnel with fluted filter paper to remove insoluble impurities (and charcoal, if used).
- Crystallization:
 - Allow the hot, clear filtrate to cool slowly to room temperature. Crystals of pure **octanamide** should form.
 - Once at room temperature, the flask can be placed in an ice bath to maximize crystal formation.
- Isolation and Drying:
 - Collect the crystals by vacuum filtration using a Büchner funnel.
 - Wash the crystals with a small amount of the cold recrystallization solvent.
 - Dry the crystals in a desiccator or a vacuum oven.

Emergency Procedures

First Aid Measures

Immediate action is required in case of exposure.^{[1][6]}

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[1][2]
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[1][2]
- Specific Hazards: No specific hazards arising from the chemical are reported, but combustion may produce carbon and nitrogen oxides.[7]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures

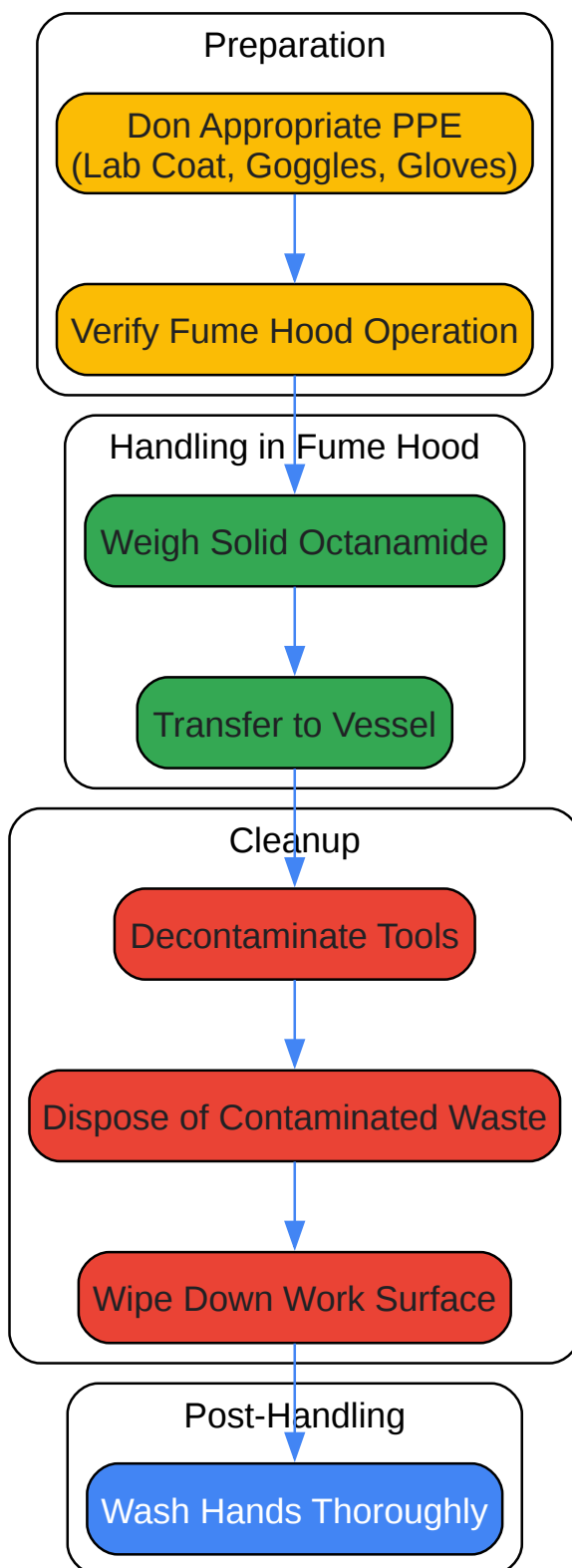
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including chemical-impermeable gloves, safety goggles, and respiratory protection if dust is generated. Avoid dust formation and contact with skin and eyes.[1]

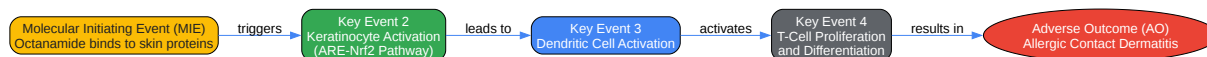
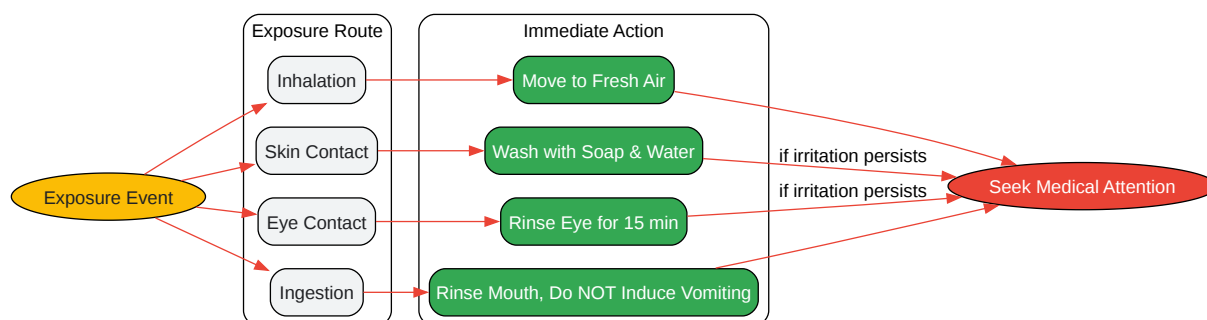
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1][2]
- Containment and Cleanup:
 - For small spills, carefully sweep up the solid material, avoiding dust generation.
 - Place the spilled material into a suitable, closed, and labeled container for disposal.
 - Clean the spill area thoroughly.
 - Dispose of waste in accordance with local, state, and federal regulations.[8]

Visual Guides and Workflows

The following diagrams, created using the DOT language, visualize key safety workflows and biological pathways relevant to **octanamide**.

Experimental Workflow: Safe Handling of Solid Octanamide





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